

Application Notes and Protocols for YJ1206

Stock Solution Preparation and Use

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Compound of Interest

Compound Name: YJ1206

Cat. No.: B15541423

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Introduction

YJ1206 is a potent and selective orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to induce the degradation of Cyclin-Dependent Kinase 12 (CDK12) and Cyclin-Dependent Kinase 13 (CDK13).^{[1][2][3][4][5]} As critical regulators of transcriptional elongation and the DNA damage response (DDR), the degradation of CDK12/13 by **YJ1206** leads to impaired transcription, accumulation of DNA damage, cell-cycle arrest, and apoptosis in cancer cells.^{[2][4][5]} These application notes provide a detailed protocol for the preparation of a **YJ1206** stock solution in DMSO, along with guidelines for its use and quality control in downstream applications.

YJ1206: Quantitative Data Summary

The following table summarizes the key quantitative data for **YJ1206**.

Parameter	Value	Source(s)
Molecular Weight	~894.01 g/mol	[2] [3] [4]
Chemical Formula	C ₄₉ H ₅₂ FN ₁₁ O ₅	[1]
Solubility in DMSO	50 - 100 mg/mL	[2] [6]
IC ₅₀ in VCaP cells	12.55 nM	[4] [6]
Recommended Storage (Powder)	-20°C for up to 3 years	[2]
Recommended Storage (in DMSO)	-80°C for up to 1 year	[2]

Experimental Protocols

I. Preparation of a 10 mM YJ1206 Stock Solution in DMSO

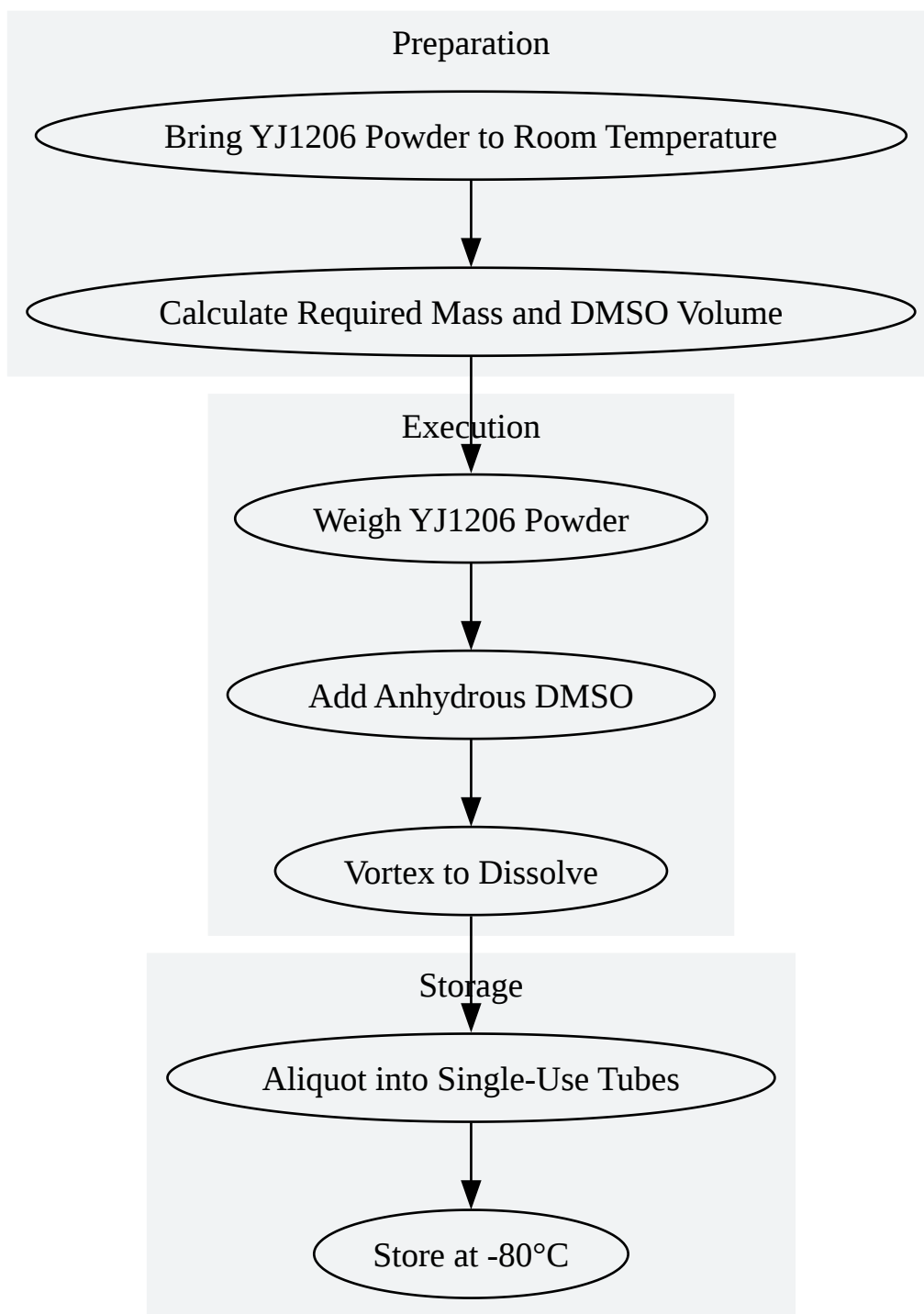
This protocol describes the preparation of a 10 mM stock solution of **YJ1206** in dimethyl sulfoxide (DMSO).

Materials:

- **YJ1206** powder
- Anhydrous/molecular sieve-dried, sterile-filtered DMSO
- Calibrated analytical balance
- Sterile, amber, polypropylene microcentrifuge tubes
- Vortex mixer
- Pipettors and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **YJ1206** powder to room temperature to prevent condensation of atmospheric moisture.
- Calculation of Required Mass and Volume:
 - To prepare a 10 mM stock solution, the required mass of **YJ1206** needs to be calculated. The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 894.01 \text{ g/mol} \times 1000 \text{ mg/g} = 8.94 \text{ mg}$
- Weighing **YJ1206**: In a chemical fume hood, carefully weigh out the calculated mass of **YJ1206** powder (e.g., 8.94 mg) and transfer it to a sterile amber microcentrifuge tube.
- Dissolution in DMSO:
 - Add the calculated volume of DMSO (e.g., 1 mL for an 8.94 mg mass to make a 10 mM solution) to the tube containing the **YJ1206** powder.
 - Cap the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. Gentle warming (up to 37°C) can be applied if necessary, but always check for compound stability. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile amber microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to one year).[\[2\]](#)



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Caption: Workflow for the preparation of **YJ1206** stock solution.

II. Quality Control: Confirmation of YJ1206 Activity by Western Blot

This protocol provides a method to confirm the biological activity of the prepared **YJ1206** stock solution by assessing the degradation of CDK12 in a responsive cell line (e.g., VCaP prostate cancer cells).

Materials:

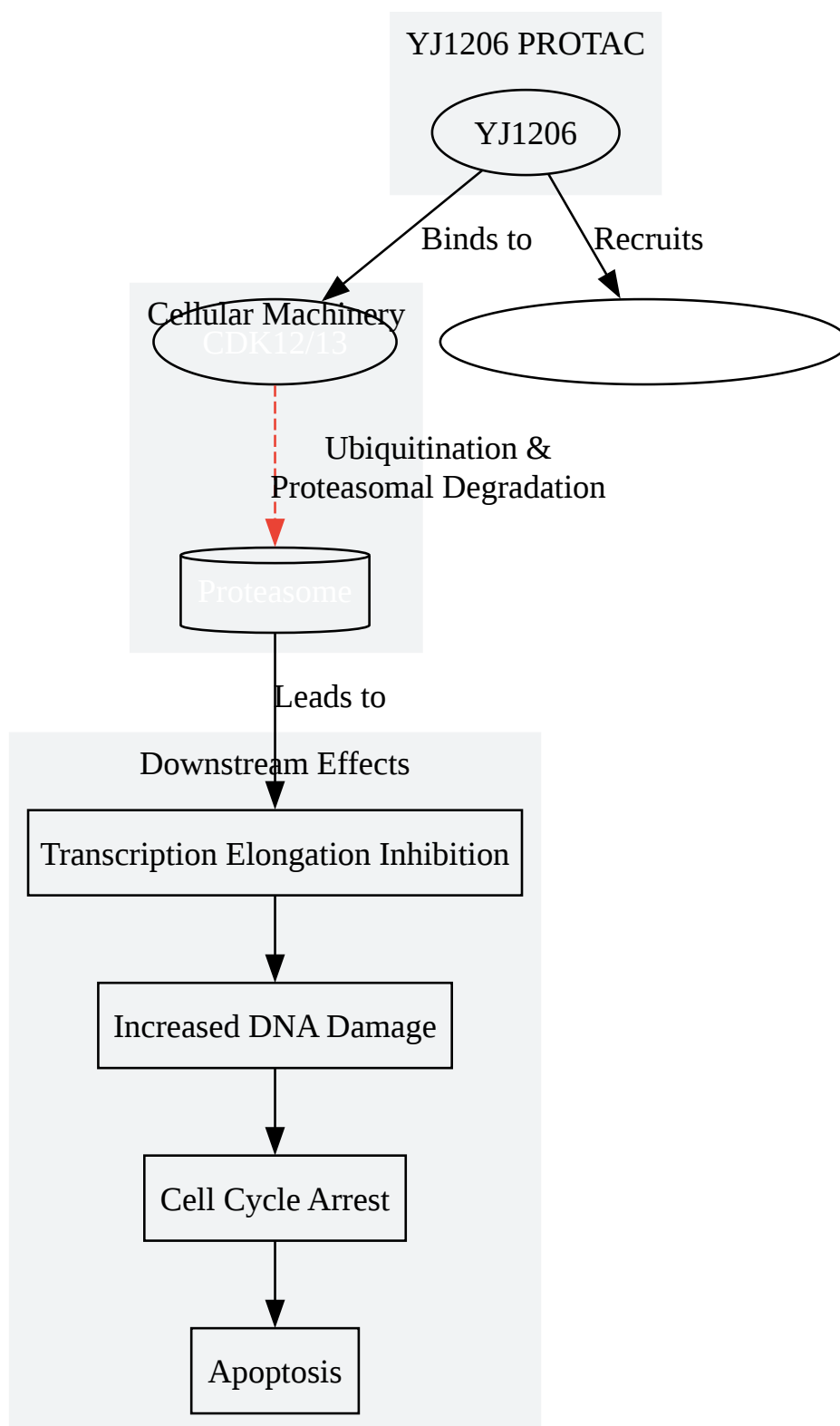
- VCaP cells (or other responsive cell line)
- Complete cell culture medium
- Prepared **YJ1206** stock solution
- DMSO (vehicle control)
- 6-well cell culture plates
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels, running buffer, and transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies (e.g., anti-CDK12, anti- β -actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Culture and Treatment:
 - Seed VCaP cells in 6-well plates and allow them to adhere and reach 70-80% confluency.
 - Prepare serial dilutions of **YJ1206** in complete culture medium to achieve final concentrations ranging from 1 nM to 500 nM.^[1] Include a DMSO-only vehicle control.
 - Treat the cells with the different concentrations of **YJ1206** and the vehicle control for a predetermined time (e.g., 4-15 hours).^[1]
- Protein Lysate Preparation:
 - After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer.
 - Clarify the lysates by centrifugation and determine the protein concentration using a BCA assay.
- Western Blotting:
 - Normalize the protein concentrations and prepare samples with Laemmli buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane and incubate with primary antibodies against CDK12 and a loading control (e.g., β -actin).
 - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
 - Develop the blot using a chemiluminescent substrate and image the results. A dose-dependent decrease in the CDK12 protein band intensity relative to the loading control confirms the activity of the **YJ1206** stock solution.

YJ1206 Mechanism of Action

YJ1206 functions as a PROTAC, a heterobifunctional molecule that brings a target protein and an E3 ubiquitin ligase into close proximity. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of the target protein.



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Caption: **YJ1206**-mediated degradation of CDK12/13 and its cellular consequences.

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References

- 1. YJ1206 | CDK12/13 PROTAC Degradar | Prostate Cancer | TargetMol [targetmol.com]
- 2. mdnewslines.com [mdnewslines.com]
- 3. Development of an orally bioavailable CDK12/13 degrader and induction of synthetic lethality with AKT pathway inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
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